

Application Notes and Protocols for Modeling Olivine Weathering Rates in Diverse Environments

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Compound of Interest

Compound Name: Olivin

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These application notes provide a comprehensive guide to understanding and modeling the weathering rates of **olivine** in various environmental settings. This document outlines the key factors influencing **olivine** dissolution, presents detailed experimental protocols for measuring weathering rates, and summarizes quantitative data to support predictive modeling efforts.

Introduction to Olivine Weathering

Olivine, a magnesium iron silicate, is a primary component of the Earth's upper mantle and is abundant in mafic and ultramafic rocks. Its weathering plays a crucial role in global geochemical cycles, including the long-term carbon cycle. The dissolution of **olivine** consumes atmospheric carbon dioxide (CO₂), leading to the formation of carbonate minerals. This process has garnered significant interest for its potential in enhanced weathering strategies aimed at mitigating climate change.^{[1][2]}

Modeling **olivine** weathering rates is essential for predicting the efficacy of such strategies and for understanding natural geological processes. However, these rates are highly variable and depend on a complex interplay of physical, chemical, and biological factors. A significant discrepancy often exists between weathering rates measured in controlled laboratory settings and those observed in the field, with natural environments often exhibiting substantially higher

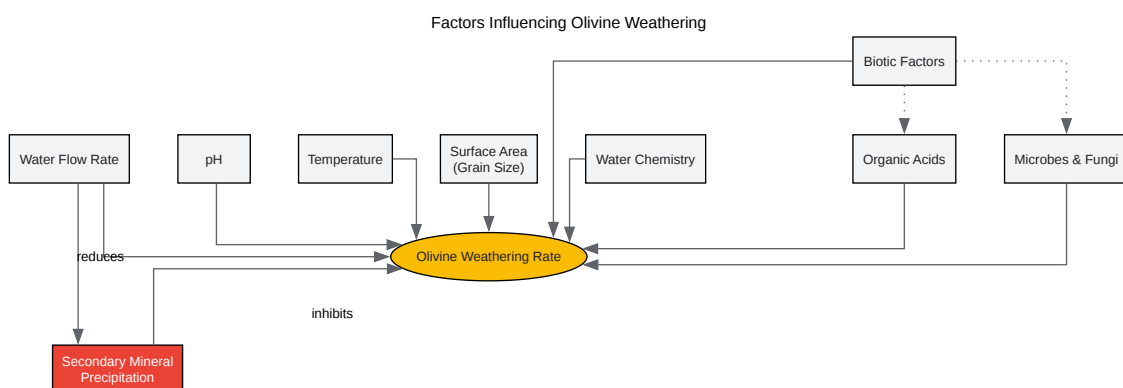
rates.[1][2] This highlights the importance of considering environmental context in any modeling endeavor.

Key Factors Influencing Olivine Weathering Rates

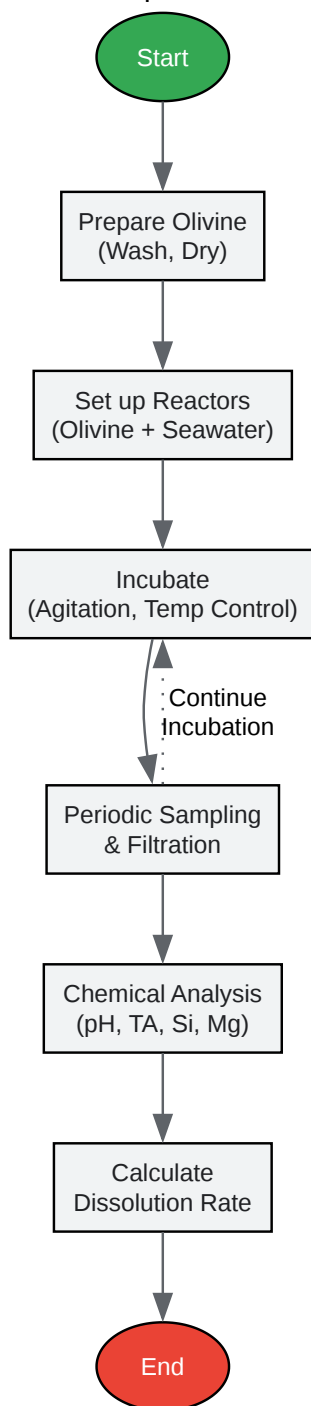
The dissolution of **olivine** is a surface-controlled process.[3] The primary factors that influence its weathering rate are summarized below. A critical review of the literature suggests that the main determinants are pH, temperature, the mineral-fluid interfacial surface area, and water activity.[4][5]

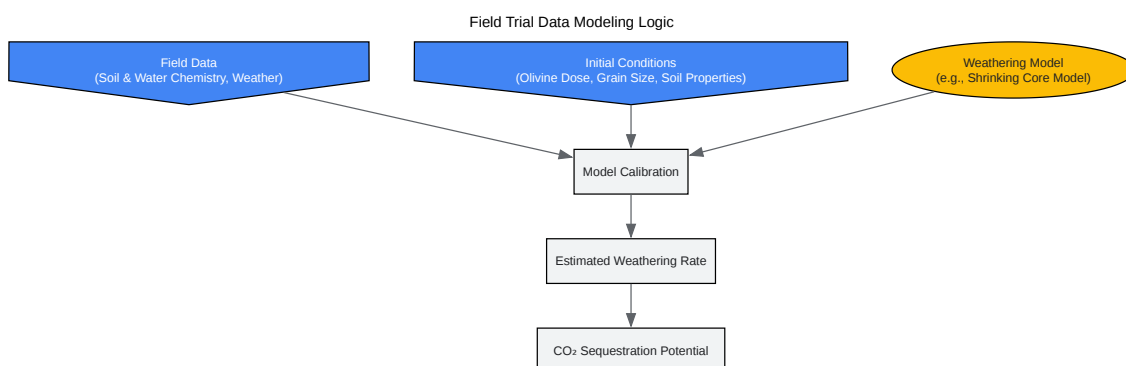
- **pH:** **Olivine** dissolution rates are strongly dependent on pH. Rates are significantly higher in acidic conditions and increase again under strongly alkaline conditions.[4][6]
- **Temperature:** Higher temperatures generally lead to increased weathering rates, following the principles of chemical kinetics.[6][7]
- **Mineral Surface Area:** The available surface area for reaction is a critical factor. Smaller grain sizes, which have a larger surface area to volume ratio, weather more rapidly.[8][9]
- **Water Chemistry and Flow:** The chemical composition of the surrounding water, including the presence of organic and inorganic species, can influence dissolution rates.[4] Water flow rates are also important, as they can remove reaction products and prevent the formation of secondary mineral coatings that might inhibit further weathering.[10]
- **Biotic Factors:** In natural environments, biological activity can significantly accelerate **olivine** weathering. This includes the effects of plant roots, microbes, and fungi, which can alter local pH and produce organic acids that enhance dissolution.[1]
- **Secondary Mineral Precipitation:** The precipitation of secondary minerals, such as silica phases, clays, and carbonates, on the **olivine** surface can passivate the mineral and reduce its weathering rate.[4][5][11]

Below is a diagram illustrating the interconnectedness of these factors.



Batch Reactor Experimental Workflow





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References

- 1. Olivine for CO₂ removal | THE rate of olivine weathering, an expensive myth [smartstones.nl]
- 2. Olivine Weathering against Climate Change [scirp.org]
- 3. researchgate.net [researchgate.net]
- 4. discovery.ucl.ac.uk [discovery.ucl.ac.uk]

- 5. Olivine dissolution rates: A critical review. - OceanRep [oceanrep.geomar.de]
- 6. researchgate.net [researchgate.net]
- 7. Frontiers | The dissolution of olivine added to soil at 32°C: the fate of weathering products and its implications for enhanced weathering at different temperatures [frontiersin.org]
- 8. publications.deltares.nl [publications.deltares.nl]
- 9. mdpi.com [mdpi.com]
- 10. Enhanced olivine weathering in permeable sandy sediments from the North Sea – a laboratory study using flow-through reactors | EPIC [epic.awi.de]
- 11. Frontiers | Kinetics of Olivine Weathering in Seawater: An Experimental Study [frontiersin.org]
- To cite this document: BenchChem. [Application Notes and Protocols for Modeling Olivine Weathering Rates in Diverse Environments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1252735#modeling-olivine-weathering-rates-in-different-environments]

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